

# PSI-697 clinical trial outcomes for scleritis

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## Compound Focus: Psi-697

CAS No.: 851546-61-7

Cat. No.: S540547

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## Drug Profile: PSI-697

The table below summarizes the core information available on **PSI-697**.

Attribute	Description
Drug Type	Small Molecule [1]
Mechanism of Action	P-selectin inhibitor [1]
Related Clinical Trial	A Phase 1 trial for the treatment of Scleritis was <b>terminated</b> . No results have been published [1].
Other Research Context	Preclinical studies have investigated PSI-697 in other conditions involving inflammation and thrombosis, such as acute pancreatitis and venous thrombosis [2] [3].

## Preclinical Insights from Other Disease Models

Although clinical data for scleritis is missing, experimental studies in other diseases provide insight into the drug's potential mechanism and effects. The table below summarizes quantitative findings from a study on acute pancreatitis (AP) in mice.

Experimental Group	Effect on NETs Formation	Effect on PAD4 Expression	Effect on AP Severity (Histopathological Score, etc.)
AP Model (Untreated)	Increased [2]	Increased [2]	Increased [2]
AP Model + PSI-697	Blunted/Decreased [2]	Decreased [2]	Ameliorated/Reduced [2]

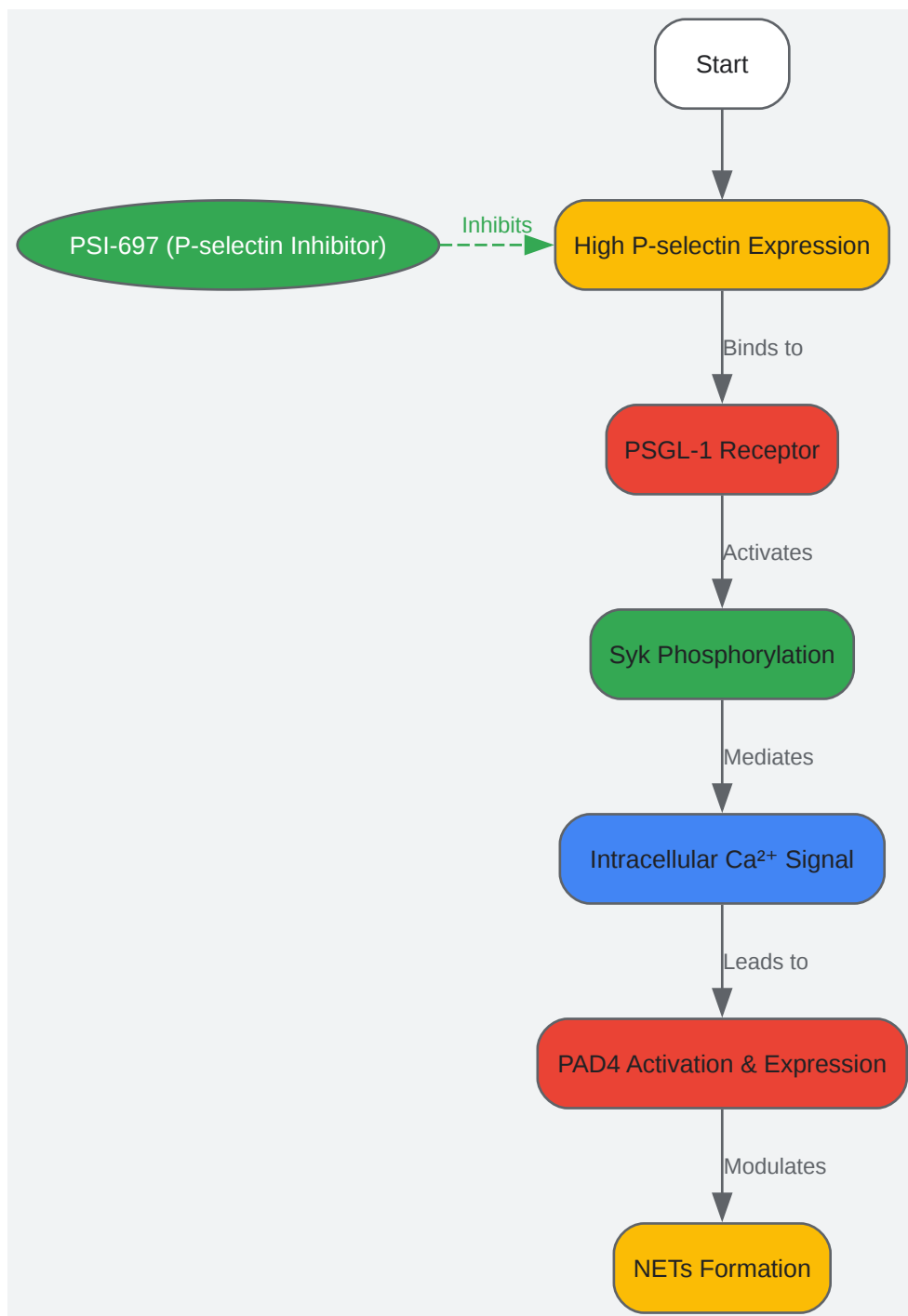
## Detailed Experimental Protocol

The findings in the table above were derived from the following methodology [2]:

- Animal Model:** A mouse model of Acute Pancreatitis (AP) was established via repeated injections of caerulein.
- Treatment:** Mice were pretreated with the P-selectin inhibitor **PSI-697**.
- NETs Quantification:** NETs formation was detected through flow cytometry, immunofluorescence staining (co-localization of Citrullinated Histone H3 and Myeloperoxidase), and measurement of biomarkers (cell-free DNA and MPO-DNA complexes) in serum and pancreatic tissue.
- Pathway Analysis:** Expression of key proteins like PAD4 in pancreatic tissue was examined by western blot.
- Disease Severity Assessment:** The severity of AP was evaluated through histopathological scoring of pancreatic tissue and measurement of serum amylase and lipase levels.

## Proposed Mechanism of Action Signaling Pathway

The study in acute pancreatitis proposed a specific signaling pathway through which P-selectin inhibition with **PSI-697** exerts its effect. The diagram below visualizes this mechanism.



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## References

1. PSI-697: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. High expression of P-selectin induces neutrophil extracellular ... [pmc.ncbi.nlm.nih.gov]
3. Treatment with an oral small molecule inhibitor of P selectin ( PSI - 697 )... [pubmed.ncbi.nlm.nih.gov]

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